

Application Notes and Protocols for SR-4995 in In Vivo Mouse Studies

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Compound of Interest

Compound Name: SR-4995

Cat. No.: B1256982

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For: Researchers, scientists, and drug development professionals.

Introduction

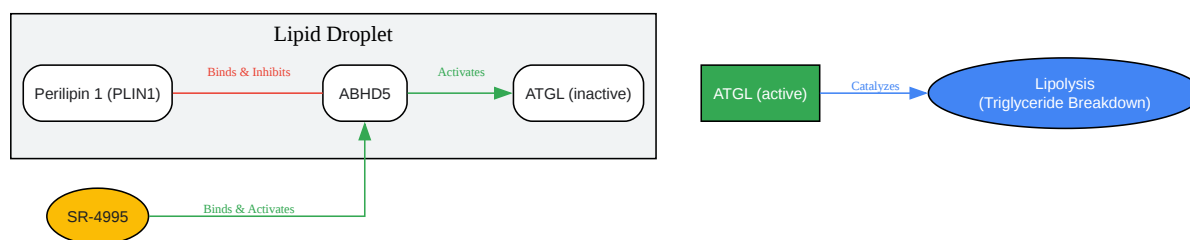
SR-4995 is a small molecule activator of α/β -hydrolase domain-containing protein 5 (ABHD5), also known as comparative gene identification-58 (CGI-58). ABHD5 is a critical coactivator of adipose triglyceride lipase (ATGL), the rate-limiting enzyme for the hydrolysis of triacylglycerols stored in cellular lipid droplets. By directly binding to ABHD5, **SR-4995** promotes its dissociation from the inhibitory protein perilipin 1 (PLIN1) on the lipid droplet surface, leading to the activation of ATGL and subsequent lipolysis. This process occurs independently of the canonical β -adrenergic receptor/PKA signaling pathway. The ability of **SR-4995** to stimulate lipolysis makes it a valuable research tool for studying lipid metabolism and a potential therapeutic agent for metabolic diseases.

These application notes provide a summary of the available data on **SR-4995** and a generalized protocol for its use in in vivo mouse studies based on common practices for similar research compounds. It is critical to note that specific in vivo dosage and administration protocols for **SR-4995** are not yet established in the public domain. The following information is

extrapolated from in vitro and ex vivo studies and should be adapted and optimized by the end-user.

Mechanism of Action Signaling Pathway

The diagram below illustrates the signaling pathway of **SR-4995** in activating lipolysis.



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Caption: **SR-4995** directly activates ABHD5, leading to ATGL activation and lipolysis.

Data Presentation: Ex Vivo and In Vitro Studies

The following table summarizes the quantitative data from studies utilizing **SR-4995** in mouse-derived cells and tissues. This information can serve as a starting point for dose-range finding studies in vivo.

Parameter	Cell/Tissue Type	Concentration	Observation	Reference
EC50 for Lipolysis	Cultured Brown Adipocytes	~4 μ M	Stimulation of lipolysis.	[1]
Effective Concentration	Cultured Brown Adipocytes	10 μ M	Stimulation of fatty acid release.	[1]
Effective Concentration	Mouse Diaphragm (ex vivo)	10 μ M	Stimulation of lipolysis.	
Effective Concentration	Differentiated 3T3-L1 and Brown Adipocytes	20 μ M	Stimulation of non-esterified fatty acid (NEFA) release.	[2]
Effective Concentration	Isolated White Adipocytes	Not specified, but effective	Stimulation of lipolysis.	[1]

Experimental Protocols

Note: The following protocols are generalized and should be adapted based on experimental goals and institutional guidelines. A pilot study to determine the optimal dose, route of administration, and treatment schedule is highly recommended.

Protocol 1: Preparation of SR-4995 for In Vivo Administration

Materials:

- **SR-4995** (powder)
- Vehicle (e.g., sterile PBS, 10% DMSO in corn oil, or other appropriate vehicle)
- Sterile microcentrifuge tubes

- Vortex mixer
- Sonicator (optional)

Procedure:

- Determine the desired stock concentration of **SR-4995**.
- Aseptically weigh the required amount of **SR-4995** powder and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of the chosen vehicle to the tube.
- Vortex the solution vigorously until the powder is completely dissolved. Gentle warming or sonication may be required to aid dissolution, but the stability of the compound under these conditions should be verified.
- Prepare fresh solutions for each experiment and protect them from light if the compound is light-sensitive.

Protocol 2: In Vivo Efficacy Study in a Mouse Model of Obesity (Example)

Objective: To evaluate the effect of **SR-4995** on body weight and metabolic parameters in a diet-induced obesity mouse model.

Animals:

- C57BL/6J mice (male, 8-10 weeks old)
- Mice fed a high-fat diet (HFD) for 8-12 weeks to induce obesity.
- Control mice fed a standard chow diet.

Experimental Groups (Example):

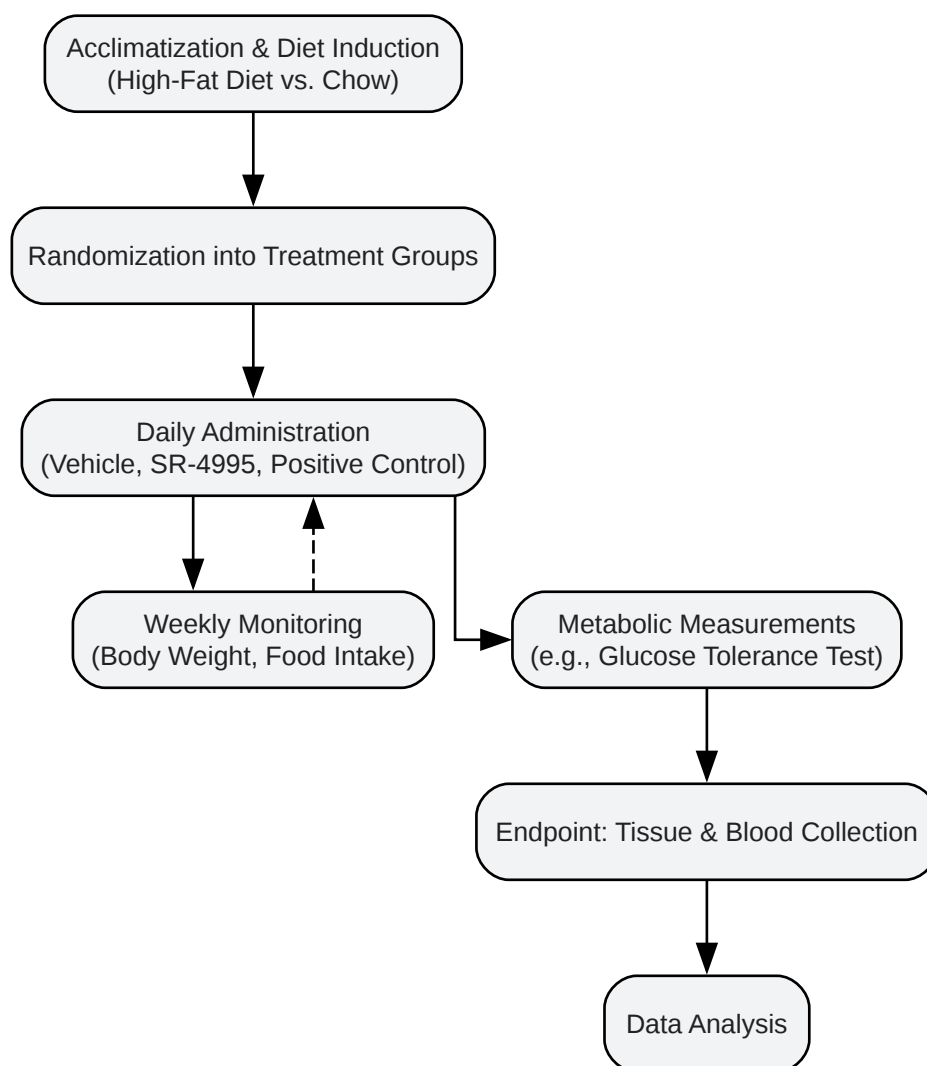
- Vehicle Control (HFD-fed mice)

- **SR-4995** Low Dose (e.g., 1-10 mg/kg, HFD-fed mice)
- **SR-4995** High Dose (e.g., 10-50 mg/kg, HFD-fed mice)
- Positive Control (e.g., a known lipolytic agent, HFD-fed mice)
- Chow-fed Control

Administration:

- Route: Intraperitoneal (IP) injection or oral gavage. The optimal route needs to be determined.
- Frequency: Once daily or as determined by pharmacokinetic studies.
- Duration: 2-4 weeks.

Experimental Workflow Diagram:



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Caption: A typical experimental workflow for an in vivo mouse study.

Outcome Measures:

- Body weight and composition (e.g., using EchoMRI).
- Food and water intake.
- Fasting blood glucose and insulin levels.
- Glucose and insulin tolerance tests (GTT and ITT).
- Serum lipid profile (triglycerides, free fatty acids, cholesterol).

- At the endpoint, collect tissues (e.g., adipose tissue, liver, muscle) for histological analysis, gene expression (qPCR), and protein analysis (Western blot).

Important Considerations and Future Directions

- **Toxicity and Pharmacokinetics:** As there is no publicly available data, initial studies should include a dose-escalation study to determine the maximum tolerated dose (MTD) and pharmacokinetic profiling to understand the absorption, distribution, metabolism, and excretion (ADME) of **SR-4995**.
- **Vehicle Selection:** The choice of vehicle is critical for ensuring the solubility and bioavailability of **SR-4995**. Preliminary formulation studies are essential.
- **Control Groups:** Appropriate vehicle and positive controls are crucial for the interpretation of results.
- **Ethical Considerations:** All animal experiments must be conducted in accordance with institutional and national guidelines for the care and use of laboratory animals.

Further research is required to establish the in vivo efficacy, safety, and pharmacokinetic profile of **SR-4995** before it can be widely adopted for preclinical studies. The protocols and information provided here are intended to serve as a guide for researchers to design and execute their own studies.

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References

- 1. Endogenous and synthetic ABHD5 ligands regulate ABHD5-Perilipin interactions and lipolysis in fat and muscle - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Novel Pharmacological Probes Reveal ABHD5 as a Locus of Lipolysis Control in White and Brown Adipocytes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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